

A Comparative Guide to Neodymium-146 Neutron Capture Data for Researchers

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Compound of Interest

Compound Name: Neodymium-146

Cat. No.: B095460

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This guide provides a comprehensive comparison of experimental data and evaluated nuclear data libraries for the neutron capture cross-section of **Neodymium-146** (^{146}Nd). This information is crucial for researchers and scientists involved in nuclear reactor design, astrophysics, and drug development utilizing radioisotopes.

Unveiling the Data: Experimental vs. Evaluated Cross-Sections

The neutron capture cross-section of ^{146}Nd is a critical parameter in various scientific and technological applications. Accurate data is essential for predicting reaction rates and the production of the subsequent isotope, ^{147}Nd . This guide presents a comparison of key experimental measurements with the latest evaluated data from major international nuclear data libraries.

The following table summarizes the neutron capture cross-section data for ^{146}Nd from two key experimental works and three major evaluated nuclear data libraries: ENDF/B-VIII.0, JEFF-3.3, and JENDL-5.0.

Neutron Energy (MeV)	Experimental Cross-Section (barns) - Nakajima et al. (1978)[1]	Experimental Cross-Section (barns) - Trofimov (1993)[2]	ENDF/B-VIII.0 (barns)	JEFF-3.3 (barns)	JENDL-5.0 (barns)
0.005	0.285 ± 0.034	-	0.291	0.288	0.290
0.010	0.210 ± 0.025	-	0.207	0.205	0.206
0.020	0.145 ± 0.017	-	0.141	0.140	0.141
0.040	0.098 ± 0.012	-	0.095	0.094	0.095
0.060	0.078 ± 0.009	-	0.075	0.074	0.075
0.100	0.057 ± 0.007	-	0.055	0.054	0.055
0.200	0.038 ± 0.005	-	0.037	0.036	0.037
0.400	0.025 ± 0.003	-	0.024	0.024	0.024
0.512	-	0.0218 ± 0.0022	0.022	0.022	0.022
0.612	-	0.0201 ± 0.0020	0.020	0.020	0.020
0.712	-	0.0185 ± 0.0019	0.018	0.018	0.018
0.812	-	0.0171 ± 0.0017	0.017	0.017	0.017
0.912	-	0.0158 ± 0.0016	0.016	0.016	0.016
1.012	-	0.0146 ± 0.0015	0.015	0.015	0.015
1.112	-	0.0135 ± 0.0014	0.014	0.014	0.014

1.51	-	0.0102 ± 0.0010	0.010	0.010	0.010
1.81	-	0.0083 ± 0.0008	0.008	0.008	0.008
2.01	-	0.0073 ± 0.0007	0.007	0.007	0.007
2.21	-	0.0065 ± 0.0007	0.006	0.006	0.006

Experimental Methodologies: A Closer Look

The experimental data presented in this guide were obtained using two distinct techniques: the time-of-flight (TOF) method and the activation method.

Time-of-Flight (TOF) Experiment (Nakajima et al., 1978)

This experiment was conducted at the Japan Atomic Energy Research Institute (JAERI) LINAC facility.

- **Neutron Source:** A linear accelerator produced a pulsed neutron beam.
- **Energy Determination:** The neutron energy was determined by measuring the time it took for the neutrons to travel from the source to the sample over a known distance.
- **Detection:** The gamma rays emitted from the ^{146}Nd sample upon neutron capture were detected by a large liquid scintillation detector.
- **Data Analysis:** The capture cross-section was determined by analyzing the gamma-ray yield as a function of neutron time-of-flight. Corrections were made for background radiation and neutron self-shielding within the sample.

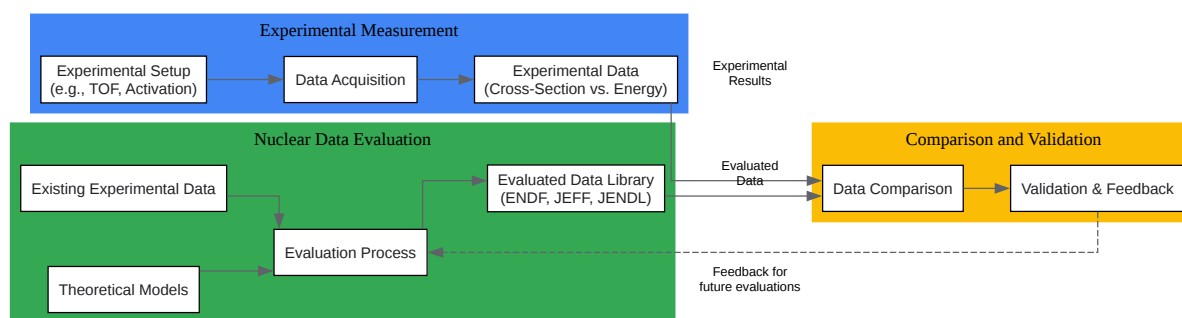
Activation Method Experiment (Trofimov, 1993)

This experiment utilized the activation technique to measure the neutron capture cross-section.

- **Irradiation:** A sample of ^{146}Nd was irradiated with a monoenergetic beam of neutrons.
- **Radioactivity Measurement:** After irradiation, the sample was removed, and the radioactivity of the newly formed ^{147}Nd was measured. The characteristic gamma rays emitted during the decay of ^{147}Nd were detected using a high-resolution gamma-ray spectrometer.
- **Cross-Section Calculation:** The neutron capture cross-section was calculated based on the measured radioactivity, the neutron flux during irradiation, and the number of ^{146}Nd atoms in the sample.

Data Validation Workflow

The process of validating neutron capture data involves a systematic comparison of experimental results with evaluated data from nuclear libraries. This workflow ensures the quality and reliability of the data used in various applications.



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References

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